

Discrepancy Identified Between Chemical Name and CAS Number

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Compound of Interest

Compound Name: *1-Bromo-2,3-bis(bromomethyl)benzene*

Cat. No.: *B176178*

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A critical discrepancy has been identified between the requested chemical, **1-Bromo-2,3-bis(bromomethyl)benzene**, and the provided CAS number, 38183-24-7. Our comprehensive search reveals that the CAS number for **1-Bromo-2,3-bis(bromomethyl)benzene** is 127168-82-5.[1][2] Conversely, the CAS number 38183-24-7 corresponds to a different compound, 7,8-Dihydroxyflavone.[3][4]

This technical guide will proceed with the information available for **1-Bromo-2,3-bis(bromomethyl)benzene** (CAS: 127168-82-5). We advise researchers and scientists to verify the correct substance for their intended application.

Chemical Suppliers

For researchers seeking to procure **1-Bromo-2,3-bis(bromomethyl)benzene** (CAS: 127168-82-5), several chemical suppliers list this compound in their catalogs. The availability and pricing can be obtained directly from these vendors.

Supplier	CAS Number	Additional Information
MySkinRecipes	127168-82-5	Offers the compound with 95% purity. Storage is recommended at 2-8°C under inert gas.[1]
PubChem	127168-82-5	Lists depositor-supplied synonyms and provides aggregated GHS information.[2]

Physicochemical Properties

A summary of the key physicochemical properties of **1-Bromo-2,3-bis(bromomethyl)benzene** is presented below. This information is crucial for its handling, storage, and application in experimental settings.

Property	Value	Source
Molecular Formula	C ₈ H ₇ Br ₃	[1][2]
Molecular Weight	342.85 g/mol	[1]
IUPAC Name	1-bromo-2,3-bis(bromomethyl)benzene	[2]
SMILES	<chem>C1=CC(=C(C(=C1)Br)CBr)CBr</chem>	[2]
InChI	InChI=1S/C8H7Br3/c9-4-6-2-1-3-8(11)7(6)5-10/h1-3H,4-5H2	[2]

Safety and Handling

According to the aggregated GHS information provided by suppliers, **1-Bromo-2,3-bis(bromomethyl)benzene** is classified as acutely toxic if swallowed.[2] Appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles, should be worn when handling this chemical. It is recommended to work in a well-ventilated area or a fume

hood. For detailed safety information, please refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **1-Bromo-2,3-bis(bromomethyl)benzene** are not readily available in the public domain, a general approach for the bromination of substituted xylenes can be inferred from related syntheses. A common method for benzylic bromination involves the radical bromination of the corresponding dimethylbenzene derivative using N-Bromosuccinimide (NBS) in the presence of a radical initiator such as benzoyl peroxide (BPO) or azobisisobutyronitrile (AIBN).

General Synthetic Workflow for Benzylic Bromination:

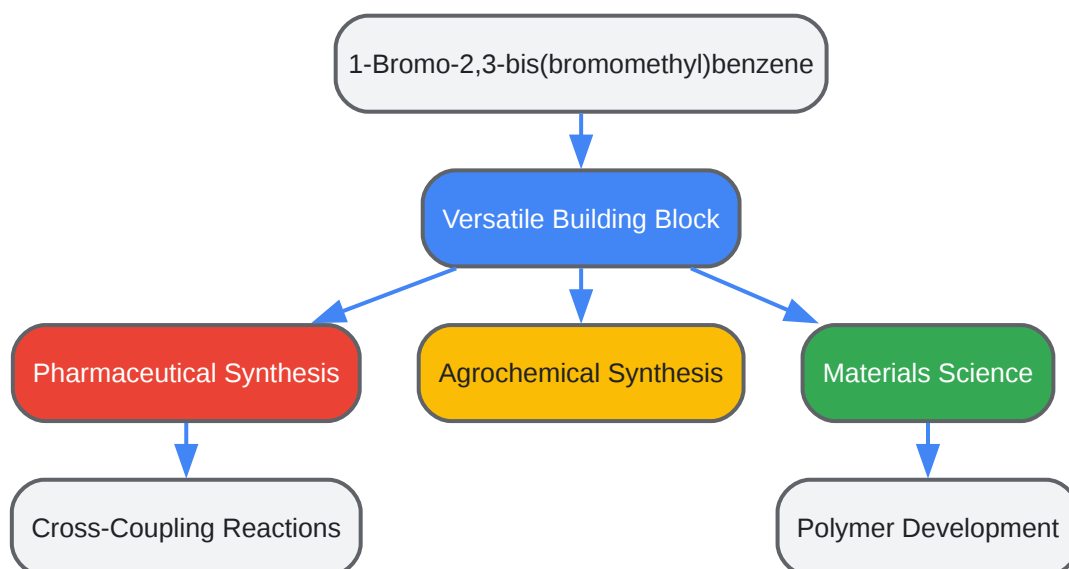
Caption: Generalized workflow for the synthesis of **1-Bromo-2,3-bis(bromomethyl)benzene**.

Applications in Drug Development and Research

1-Bromo-2,3-bis(bromomethyl)benzene serves as a key intermediate in organic synthesis.^[1] Its three reactive bromine atoms, two benzylic and one aromatic, allow for selective functionalization, making it a valuable building block for constructing complex molecules.^[1] The bromomethyl groups are particularly susceptible to nucleophilic substitution, enabling the introduction of various functionalities. This reactivity is leveraged in the synthesis of pharmaceuticals and agrochemicals.^[1]

While specific signaling pathways directly modulated by **1-Bromo-2,3-bis(bromomethyl)benzene** are not documented, its structural motifs are common in molecules designed to interact with biological systems. For instance, substituted benzene rings are core structures in many therapeutic agents. The ability to use this compound as a scaffold for creating libraries of more complex molecules is of significant interest to drug discovery professionals.

Logical Relationship of Application:



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Caption: Applications of **1-Bromo-2,3-bis(bromomethyl)benzene** in various fields.

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References

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